

Application Notes and Protocols for YM-08 in Protein Binding Assays

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Audience: Researchers, scientists, and drug development professionals.

Introduction

YM-08 is a derivative of the Hsp70 inhibitor MKT-077, designed to have improved blood-brain barrier permeability.[1] It serves as a valuable tool for investigating the therapeutic potential of Hsp70 inhibition in neurodegenerative diseases, such as tauopathies, and in cancer.[1][2] **YM-08** binds to members of the Heat shock protein 70 (Hsp70) family, including Hsc70 and Hsp72, thereby modulating their chaperone activity.[1] These application notes provide detailed protocols for characterizing the binding of **YM-08** to Hsp70 proteins and for assessing its activity in cell-based assays.

Data Presentation

Table 1: In Vitro Binding Affinity of YM-08 to Hsp70 Family Proteins

Target Protein	Assay Method	Binding Affinity (KD)	Reference
Hsc70 (NBD)	Biolayer Interferometry (BLI)	~4 µM	[1]
Hsp72 (HSPA1)	Biolayer Interferometry (BLI)	~2 μM	[1]



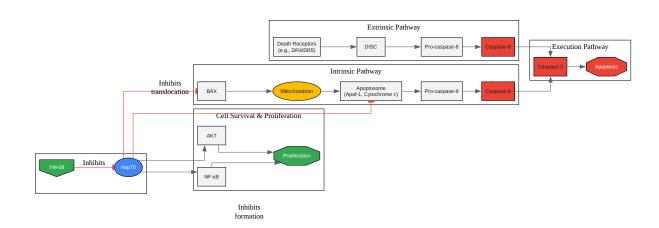
Table 2: Cellular Activity of YM-08

Cell Line	Assay	Endpoint	Value	Reference
Medullary Thyroid Carcinoma (TT cells)	Cell Viability	IC50	>40-fold higher than MKT-077	[2]
HeLaC3 (expressing V5- 4R0N tau)	Tau Reduction	Reduction of phosphorylated tau	Observed at 30 μM and 100 μM	[1]
Transgenic Mouse Brain Slices (expressing mutated tau)	Tau Reduction	Reduction of pS396/404 tau	Observed at 30 μM and 100 μM	[1]

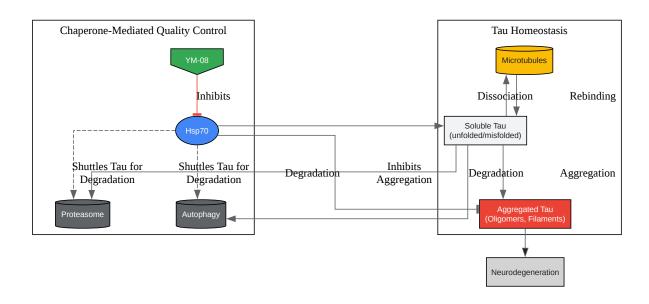
Signaling Pathways

The following diagrams illustrate the key signaling pathways involving Hsp70 that are relevant to the application of **YM-08**.









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References

- 1. Stabilizing the Hsp70-Tau Complex Promotes Turnover in Models of Tauopathy PMC [pmc.ncbi.nlm.nih.gov]
- 2. Heat Shock Protein 70 Prevents both Tau Aggregation and the Inhibitory Effects of Preexisting Tau Aggregates on Fast Axonal Transport PMC [pmc.ncbi.nlm.nih.gov]
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